

Safety data sheet (SDS) for 4-(Chloromethyl)-2-isopropylpyridine

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2-isopropylpyridine

Cat. No.: B13651441

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Technical Stewardship Guide: 4-(Chloromethyl)-2-isopropylpyridine

Document Control:

- Subject: **4-(Chloromethyl)-2-isopropylpyridine** (Free Base & Hydrochloride Salt)[1]
- CAS Registry Number: 1211536-69-4 (Free Base, Vendor Listed); Analogous to 1822-51-1 (4-Picolyl chloride HCl)[1]
- Role: Electrophilic Intermediate / Alkylating Agent[1]

Part 1: Chemical Identity & Structural Context[2]

1.1 The Molecule **4-(Chloromethyl)-2-isopropylpyridine** is a bifunctional pyridine derivative. [1] It combines a lipophilic isopropyl group at the C2 position with a highly reactive chloromethyl electrophile at the C4 position.[1] In medicinal chemistry, this motif is frequently employed as a "warhead" to introduce a pyridine moiety into nucleophilic scaffolds (e.g., amines, thiols, or phenols) via SN2 substitution.

1.2 The Stability Paradox

- **Free Base:** The free base is inherently unstable.^[1] The pyridine nitrogen is sufficiently nucleophilic to attack the chloromethyl group of a neighboring molecule, leading to rapid self-polymerization (formation of quaternary pyridinium salts).^[1] This manifests as the material turning into a dark, viscous tar.^[1]
- **Hydrochloride Salt:** To prevent this, the compound is almost exclusively stored and handled as its hydrochloride salt.^[1] Protonation of the pyridine nitrogen () deactivates its nucleophilicity, stabilizing the monomer.

Table 1: Physicochemical Profile

Property	Value (Estimated/Analogous)	Significance
Molecular Formula	C9H12ClN	Free Base MW: 169.65 g/mol
Physical State	Oil (Free Base) / Solid (HCl Salt)	Salt is hygroscopic beige/white powder. ^{[1][2]}
Solubility	DCM, Chloroform, THF	Avoid protic solvents (MeOH, Water) for storage.
Reactivity	High (Electrophile)	Reacts violently with strong bases/nucleophiles.
Storage	-20°C, Inert Atmosphere (Ar/N2)	Critical to prevent hydrolysis and polymerization. ^[1]

Part 2: Hazard Identification & Toxicology (GHS)

2.1 Mechanism of Toxicity: Alkylation Unlike simple irritants, this compound is a primary alkylating agent.^[1] The chloromethyl group can transfer the alkyl pyridine moiety to DNA bases (specifically guanine N7) or protein residues (cysteine thiols). This creates a permanent covalent bond, leading to potential cytotoxicity and mutagenicity.

2.2 GHS Classification (Derived from Analog 4-Picolyl Chloride)

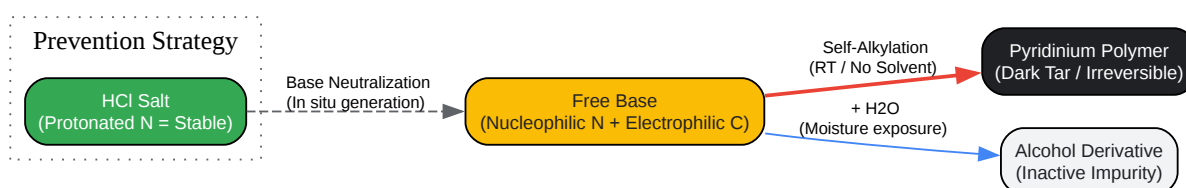
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Serious Eye Damage: Category 1.[1][3][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).[4]
- Acute Toxicity (Oral): Category 4.[3][4]

“

Critical Warning: The lipophilic isopropyl group enhances skin permeability compared to simple picolyl chlorides, potentially increasing systemic absorption speed.

Part 3: Stability & Reactivity Visualization

The following diagram illustrates the "Self-Destruct" mechanism of the free base and the hydrolysis pathway.



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Figure 1: Reactivity Pathways. The red path indicates the rapid polymerization risk of the free base if not kept protonated or dilute.[1]

Part 4: Safe Handling & Engineering Controls

4.1 The "In-Situ" Protocol Do not isolate the free base unless absolutely necessary.[1]

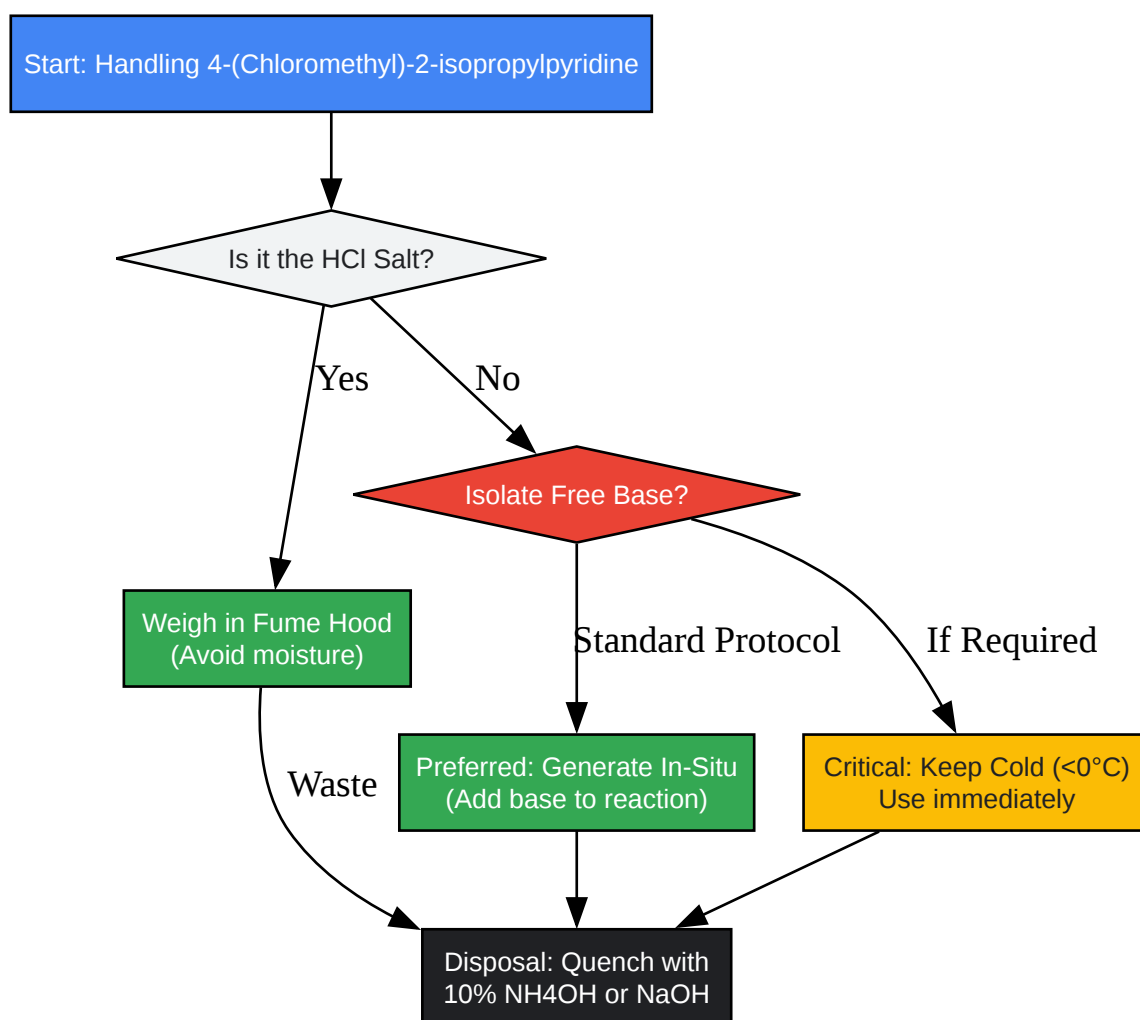
Generate it in situ or use the salt directly with a scavenger base (e.g., DIPEA, TEA) in the

reaction vessel.

4.2 Engineering Controls

- Primary Containment: Fume hood with face velocity > 100 fpm.[1]
- Glove Box: Recommended if handling > 5g of the free base due to lachrymatory potential.[1]
- PPE: Nitrile gloves (double-gloved) are minimum.[1] For prolonged handling, use Silver Shield/4H laminate gloves to prevent permeation of the alkyl halide.[1]

4.3 Handling Workflow (Decision Matrix)



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Figure 2: Operational decision tree for handling the compound to minimize exposure and degradation.^[1]

Part 5: Emergency Response & Deactivation

5.1 Decontamination Principle The goal is to destroy the reactive chloromethyl group by reacting it with a "sacrificial" nucleophile.^[1]

- Skin Contact: Immediate flush with water for 15 minutes.^[1]^[3] Do not use ethanol (may enhance absorption).
- Spill Cleanup: Do not just wipe.^[1] Apply a Quenching Solution.

5.2 Quenching Solution Recipe

- Composition: 10% Ammonium Hydroxide (NH₄OH) in Methanol.
- Mechanism: Ammonia () rapidly displaces the chloride, forming the non-toxic amino-methyl derivative.^[1]
- Verification: Check pH. The reaction releases HCl, so the mixture should remain basic to ensure completion.^[1]

References

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- PubChem.Compound Summary: 4-(Chloromethyl)pyridine hydrochloride.^[1] National Library of Medicine.^[1] [Link](#)
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